

Preparation of Chromanol 293B Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: Chromanol 293B

Cat. No.: B067870

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Introduction: The Critical Role of Chromanol 293B in Ion Channel Research

Chromanol 293B is a well-established and highly selective blocker of the slow component of the delayed rectifier potassium current (IKs)^[1]. This current is pivotal in the repolarization phase of the cardiac action potential, making **Chromanol 293B** an indispensable tool for researchers in cardiovascular physiology, pharmacology, and drug development^{[1][2][3]}. The IKs channel is a heteromultimer of the KCNQ1 (KvLQT1) alpha-subunit and the KCNE1 (minK) beta-subunit. **Chromanol 293B** exerts its inhibitory effect by directly interacting with the KCNQ1 subunit, thereby providing a specific means to dissect the physiological and pathological roles of IKs^{[4][5]}. The (-)-[3R,4S] enantiomer of **Chromanol 293B** has been shown to be significantly more potent in blocking the IKs channel than its (+)-[3S,4R] counterpart, highlighting the stereospecificity of this interaction^{[5][6][7]}. Beyond its primary target, **Chromanol 293B** has also been reported to block the CFTR chloride current (ICFTR) at higher concentrations.

Given its potent and selective activity, the accurate and consistent preparation of **Chromanol 293B** stock solutions is fundamental to the reliability and reproducibility of experimental outcomes. This application note provides a detailed, field-proven protocol for the preparation, storage, and handling of **Chromanol 293B** stock solutions, grounded in its physicochemical properties and established best practices in laboratory science.

Physicochemical Properties and Solubility Characteristics

A thorough understanding of the chemical and physical properties of **Chromanol 293B** is paramount for its effective use. The key characteristics are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	324.39 g/mol	[6][8]
Formula	<chem>C15H20N2O4S</chem>	[6][8]
Appearance	White to off-white crystalline solid	[8][9]
Purity	≥98% (HPLC)	[6]
Solubility	DMSO: ≥100 mM (≥32.44 mg/mL) Ethanol: ~20-100 mM (with gentle warming)	[6][7]
Storage (Solid)	Room Temperature	[6]
Storage (Solution)	Short-term (1 month): -20°C Long-term (6 months): -80°C	[9][10]

Causality Behind Solvent Choice:

The high solubility of **Chromanol 293B** in dimethyl sulfoxide (DMSO) makes it the preferred solvent for preparing high-concentration stock solutions[6]. DMSO is a polar aprotic solvent that can effectively solvate a wide range of organic molecules. While ethanol is also a viable solvent, achieving high concentrations may require gentle warming, and its volatility can be a concern for long-term storage and consistent dosing[6][7]. For most cell-based assays, the final concentration of DMSO should be kept low (typically <0.1%) to avoid solvent-induced artifacts[11].

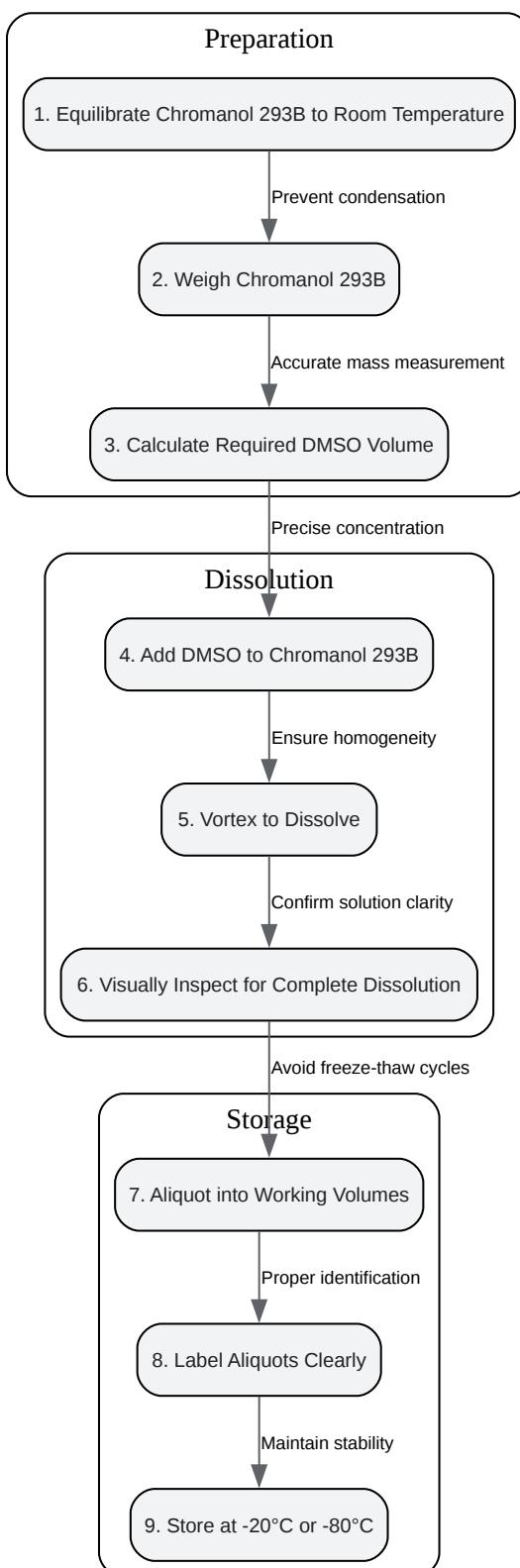
Experimental Protocol: Preparation of a 10 mM Chromanol 293B Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution, a commonly used concentration for serial dilutions in various experimental paradigms.

Materials and Equipment:

- **Chromanol 293B** (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Workflow for Stock Solution Preparation

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